

An In-depth Technical Guide to the Solubility of 2-Hydroxyethyl Formate

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Compound of Interest

Compound Name: 2-Hydroxyethyl formate

CAS No.: 628-35-3

Cat. No.: B1216225

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **2-hydroxyethyl formate** (ethylene glycol monoformate). While specific quantitative solubility data for this compound is not extensively available in public literature, this document serves as a detailed manual for researchers, scientists, and drug development professionals to determine and understand its solubility in various solvents. The guide covers the fundamental principles of solubility, detailed experimental protocols for its determination, analytical techniques for concentration measurement, and an introduction to thermodynamic modeling of solubility data.

Introduction to 2-Hydroxyethyl Formate

2-Hydroxyethyl formate (CAS 628-35-3) is an organic compound with the molecular formula $C_3H_6O_3$.^[1] It is the monoester of ethylene glycol and formic acid.^[2] This colorless liquid possesses a pleasant odor and is recognized for its utility as a solvent in organic reactions and as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[3] Its biodegradability and low toxicity make it an environmentally benign alternative in various

chemical processes.[3] Understanding its solubility is paramount for its effective application in formulation, reaction engineering, and purification processes.

Table 1: Physicochemical Properties of **2-Hydroxyethyl Formate**

Property	Value	Source
Molecular Formula	C ₃ H ₆ O ₃	[1]
Molecular Weight	90.08 g/mol	[1]
IUPAC Name	2-hydroxyethyl formate	[1]
Synonyms	Ethylene glycol monoformate, Glycol monoformate	[1]
CAS Number	628-35-3	[1]
Appearance	Colorless liquid	[4]
Boiling Point	Approximately 144-180 °C	[3][5]
Density	Approximately 1.136 - 1.1839 g/cm ³	[4][5]
Flash Point	Approximately 77.8 °C	[4]

Theoretical Principles of Solubility

The solubility of a solute in a solvent is a measure of the maximum amount of the solute that can dissolve in a given amount of solvent at a specific temperature and pressure to form a saturated solution. The principle of "like dissolves like" is a fundamental concept in predicting solubility. This means that polar solutes tend to dissolve in polar solvents, and non-polar solutes in non-polar solvents. **2-Hydroxyethyl formate**, with its hydroxyl (-OH) and ester (-COO-) functional groups, exhibits both polar and non-polar characteristics, suggesting its potential solubility in a range of solvents.

Factors influencing the solubility of **2-hydroxyethyl formate** include:

- **Temperature:** The solubility of most liquids in other liquids increases with temperature. However, this is not a universal rule, and the temperature dependence of solubility should be

determined experimentally.

- **Solvent Polarity:** The polarity of the solvent will significantly impact its ability to dissolve **2-hydroxyethyl formate**. Solvents like water, ethanol, and methanol are polar, while hexane is non-polar. Acetone has an intermediate polarity.
- **Intermolecular Forces:** The solubility is governed by the balance of intermolecular forces (van der Waals forces, dipole-dipole interactions, and hydrogen bonding) between the solute-solute, solvent-solvent, and solute-solvent molecules.

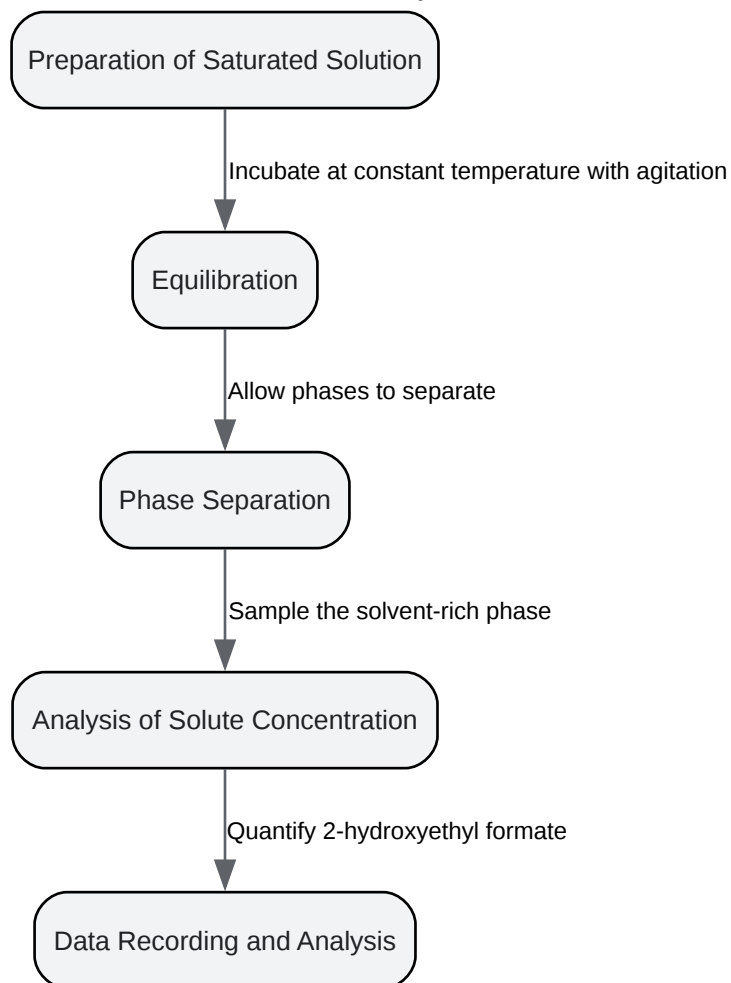
Experimental Determination of Solubility

Due to the limited availability of quantitative solubility data for **2-hydroxyethyl formate**, this section provides detailed protocols for its experimental determination. The isothermal shake-flask method is a reliable and widely used technique for determining the equilibrium solubility of a liquid in a solvent.

Isothermal Shake-Flask Method

This method involves equilibrating a known amount of the solute (**2-hydroxyethyl formate**) with a known amount of the solvent at a constant temperature.

Isothermal Shake-Flask Solubility Determination Workflow



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Caption: Workflow for determining the solubility of **2-hydroxyethyl formate** using the isothermal shake-flask method.

- Preparation:
 - Accurately weigh a known amount of **2-hydroxyethyl formate** and the desired solvent (e.g., water, ethanol, methanol, acetone, or hexane) into a series of sealed glass vials. It is crucial to add an excess of **2-hydroxyethyl formate** to ensure a saturated solution is formed.
 - Prepare several vials for each solvent to be tested at different temperatures.

- Equilibration:
 - Place the vials in a temperature-controlled shaker bath set to the desired temperature (e.g., 298.15 K, 308.15 K, 318.15 K).
 - Agitate the vials for a sufficient period to reach equilibrium. This can range from 24 to 72 hours. To verify that equilibrium has been reached, samples can be taken at different time points (e.g., 24, 48, and 72 hours) and analyzed. Equilibrium is confirmed when the concentration of **2-hydroxyethyl formate** in the solvent phase remains constant.
- Phase Separation:
 - Once equilibrium is reached, stop the agitation and allow the vials to stand undisturbed in the temperature-controlled bath for several hours to allow for complete phase separation. For liquid-liquid systems, two distinct layers will form.
- Sampling and Analysis:
 - Carefully extract an aliquot from the solvent-rich phase using a syringe. To avoid contamination from the solute-rich phase, the sample should be taken from the middle of the solvent layer.
 - The concentration of **2-hydroxyethyl formate** in the collected sample is then determined using a suitable analytical method as described in Section 4.
- Data Calculation:
 - The solubility can be expressed in various units, such as grams of solute per 100 g of solvent (g/100g), mole fraction (x), or molarity (mol/L).

Table 2: Template for Recording Solubility Data

Temperature (K)	Solvent	Mass of Solvent (g)	Mass of 2-Hydroxyethyl Formate (g)	Solubility (g/100g solvent)	Solubility (mole fraction)
298.15	Water				
308.15	Water				
318.15	Water				
298.15	Ethanol				
308.15	Ethanol				
318.15	Ethanol				
...	...				

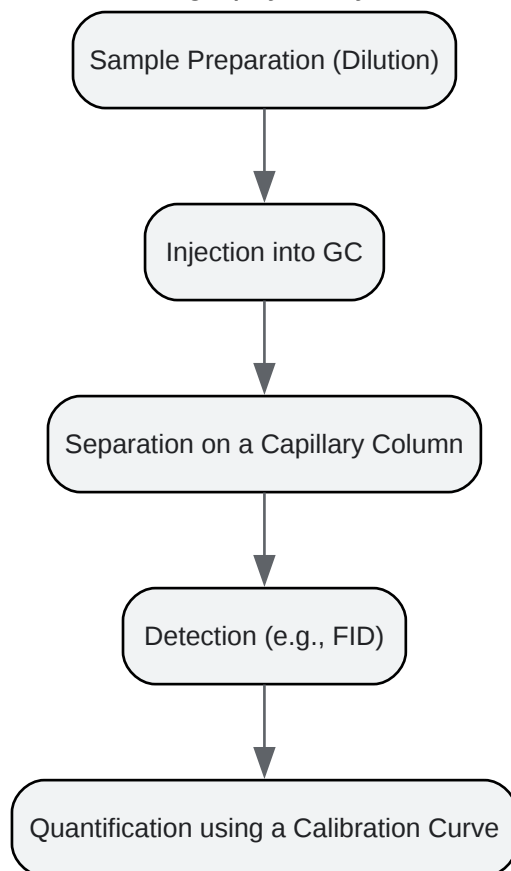
Analytical Techniques for Concentration Measurement

Accurate quantification of **2-hydroxyethyl formate** in the solvent phase is critical for determining its solubility. Several analytical techniques can be employed.

Gas Chromatography (GC)

Gas chromatography is a highly effective method for separating and quantifying volatile and semi-volatile compounds.

Gas Chromatography Analysis Workflow



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Caption: General workflow for the quantification of **2-hydroxyethyl formate** using gas chromatography.

- Instrument and Conditions:
 - A gas chromatograph equipped with a Flame Ionization Detector (FID) is suitable.
 - A polar capillary column (e.g., a wax-type column) is recommended for the analysis of this polar compound.
 - Typical conditions would involve an injector temperature of 250 °C, a detector temperature of 250 °C, and a temperature program for the oven (e.g., starting at 50 °C and ramping up to 200 °C). The carrier gas is typically helium or nitrogen.
- Calibration:

- Prepare a series of standard solutions of **2-hydroxyethyl formate** of known concentrations in the same solvent used for the solubility experiment.
- Inject these standards into the GC to generate a calibration curve by plotting the peak area against the concentration.
- Sample Analysis:
 - Dilute the collected sample from the solubility experiment with the pure solvent to a concentration that falls within the range of the calibration curve.
 - Inject the diluted sample into the GC and record the peak area for **2-hydroxyethyl formate**.
 - Use the calibration curve to determine the concentration of **2-hydroxyethyl formate** in the diluted sample and then calculate the original concentration in the saturated solution.

High-Performance Liquid Chromatography (HPLC)

HPLC can also be used for the quantification of **2-hydroxyethyl formate**, particularly if it is not sufficiently volatile for GC or if derivatization is to be avoided. A refractive index detector (RID) is often suitable for compounds like **2-hydroxyethyl formate** that lack a strong UV chromophore.

Refractive Index Measurement

For binary systems, a calibration curve of refractive index versus the concentration of **2-hydroxyethyl formate** can be created. This method is simple and rapid but requires high-purity components and is sensitive to temperature fluctuations.

Thermodynamic Modeling of Solubility Data

Once experimental solubility data at different temperatures are obtained, they can be correlated using thermodynamic models. These models are valuable for interpolating and extrapolating solubility data and for gaining insights into the thermodynamic properties of the solution.

Commonly used models for correlating solid-liquid or liquid-liquid equilibrium data include:

- The Non-Random Two-Liquid (NRTL) Model: This model is based on the concept of local composition and is widely used for describing the behavior of non-ideal liquid mixtures.
- The Universal Quasi-Chemical (UNIQUAC) Model: Similar to the NRTL model, the UNIQUAC model also uses the local composition concept and is applicable to a wide range of liquid mixtures.

These models use binary interaction parameters that are regressed from experimental data.

Conclusion

This technical guide provides a comprehensive framework for understanding and determining the solubility of **2-hydroxyethyl formate**. While a comprehensive dataset of its solubility in various solvents is not readily available, the detailed experimental and analytical protocols presented herein empower researchers to generate this crucial data. A thorough understanding of the solubility of **2-hydroxyethyl formate** will undoubtedly facilitate its broader application in scientific research and industrial processes.

References

- PubChem. Glycol monoformate. National Center for Biotechnology Information. [[Link](#)]
- PubChem. **2-Hydroxyethyl formate**. National Center for Biotechnology Information. [[Link](#)]

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Sources

- 1. [Glycol monoformate | C3H6O3 | CID 69404 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 2. [chembk.com \[chembk.com\]](#)
- 3. [Ethylene Glycol | HOCH2CH2OH | CID 174 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 4. [IUPAC-NIST Solubilities Database \[srdata.nist.gov\]](#)

- [5. meglobal.biz \[meglobal.biz\]](#)
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